

physical and chemical properties of 1-(4-Bromophenyl)-1-phenylethanol

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-1-phenylethanol

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An In-depth Technical Guide to 1-(4-Bromophenyl)-1-phenylethanol

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-(4-Bromophenyl)-1-phenylethanol**, tailored for researchers, scientists, and professionals in drug development. This document outlines its characteristics, synthesis protocols, and spectral data, presenting a thorough resource for laboratory and research applications.

Physicochemical Properties

1-(4-Bromophenyl)-1-phenylethanol is a tertiary aromatic alcohol. Its properties can vary slightly depending on whether it is in its racemic form or as a specific enantiomer. The compound is often described as a white to light brown crystalline powder or a clear, colorless liquid.

Table 1: Physical and Chemical Properties of **1-(4-Bromophenyl)-1-phenylethanol**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₃ BrO	[1]
Molecular Weight	277.16 g/mol	[1]
CAS Number	15832-69-6 (racemate)	[2]
Appearance	White to light brown crystalline powder or clear colorless liquid	[3][4]
Melting Point	36-38 °C (lit.)	[3][5]
Boiling Point	119-121 °C at 7 mmHg (lit.)	[3][5]
Density	1.46 g/mL at 25 °C (lit.)	[3][5]
Refractive Index (n _{20/D})	1.5680	[3]
Flash Point	146 °F (63.3 °C)	[3][6]
pKa	14.22 ± 0.20 (Predicted)	[3]
Solubility	Information not widely available, but expected to be soluble in organic solvents.	

Spectral Data

Spectral analysis is crucial for the identification and characterization of **1-(4-Bromophenyl)-1-phenylethanol**.

Table 2: Spectral Data for **1-(4-Bromophenyl)-1-phenylethanol**

Spectrum Type	Key Peaks/Shifts	Source(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 1.48 (d, J = 6.8 Hz, 3H), 1.85 (s, 1H), 4.88 (q, J = 6.4 Hz, 1H), 7.26 (d, J = 7.6 Hz, 2H), 7.49 (d, J = 8.0 Hz, 2H)	[7]
¹³ C NMR (100 MHz, CDCl ₃)	δ 25.2, 69.8, 121.1, 127.2, 131.5, 144.8	[7]
Infrared (IR) (thin film)	ν _{max} (cm ⁻¹) = 3356, 1593, 1489, 1403, 1086, 824	[7]

Experimental Protocols

The synthesis of **1-(4-Bromophenyl)-1-phenylethanol** can be achieved through various methods. One common approach involves the Grignard reaction.

Synthesis of 1-(4-Bromophenyl)-1-phenylethanol via Grignard Reaction

This protocol is a general representation based on standard Grignard reaction procedures.

Materials and Reagents:

- Magnesium turnings
- Dry diethyl ether or tetrahydrofuran (THF)
- Bromobenzene
- 4-Bromoacetophenone
- Anhydrous workup solution (e.g., saturated aqueous ammonium chloride)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings. Add a small amount of dry ether or THF. A solution of bromobenzene in the dry solvent is added dropwise from the addition funnel. The reaction is initiated, which may require gentle warming. Once initiated, the remaining bromobenzene solution is added at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed until most of the magnesium has reacted.
- **Reaction with Ketone:** The prepared Grignard reagent (phenylmagnesium bromide) is cooled in an ice bath. A solution of 4-bromoacetophenone in the same dry solvent is added dropwise from the addition funnel. The reaction mixture is stirred at room temperature until the reaction is complete (monitored by TLC).
- **Workup:** The reaction mixture is carefully poured into a beaker containing an ice-cold solution of saturated aqueous ammonium chloride to quench the reaction. The organic layer is separated, and the aqueous layer is extracted with the solvent. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography or recrystallization to yield pure **1-(4-Bromophenyl)-1-phenylethanol**.^[8]

Reactivity and Stability

1-(4-Bromophenyl)-1-phenylethanol is a stable compound under normal laboratory conditions.^[9] It is a tertiary alcohol, and its hydroxyl group can undergo typical alcohol reactions. The bromine atom on the phenyl ring provides a site for further functionalization, such as in cross-coupling reactions.^[1]

Applications in Research and Development

1-(4-Bromophenyl)-1-phenylethanol serves as a valuable chiral building block in organic synthesis.^[1] Its structure is of interest in the development of pharmaceuticals and agrochemicals, where chirality plays a crucial role in biological activity.^{[1][4]} The presence of the bromophenyl group allows for its use as an intermediate in the synthesis of more complex molecules.^[10]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **1-(4-Bromophenyl)-1-phenylethanol**.



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Caption: Synthesis workflow for **1-(4-Bromophenyl)-1-phenylethanol**.

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